

Application Notes: Characterizing VU0357017 Hydrochloride using a Calcium Mobilization Assay

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Compound of Interest

Compound Name: VU0357017 hydrochloride

Cat. No.: B1684057

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Introduction

VU0357017 hydrochloride is a potent and selective positive allosteric modulator (PAM) of the M1 muscarinic acetylcholine receptor (M1 mAChR).[1][2] M1 receptors are G-protein coupled receptors (GPCRs) predominantly expressed in the central nervous system, including the hippocampus and cortex.[3] They play a crucial role in cognitive functions such as learning and memory.[3][4] The activation of M1 receptors is a promising therapeutic strategy for neurological disorders like Alzheimer's disease and schizophrenia.[4][5]

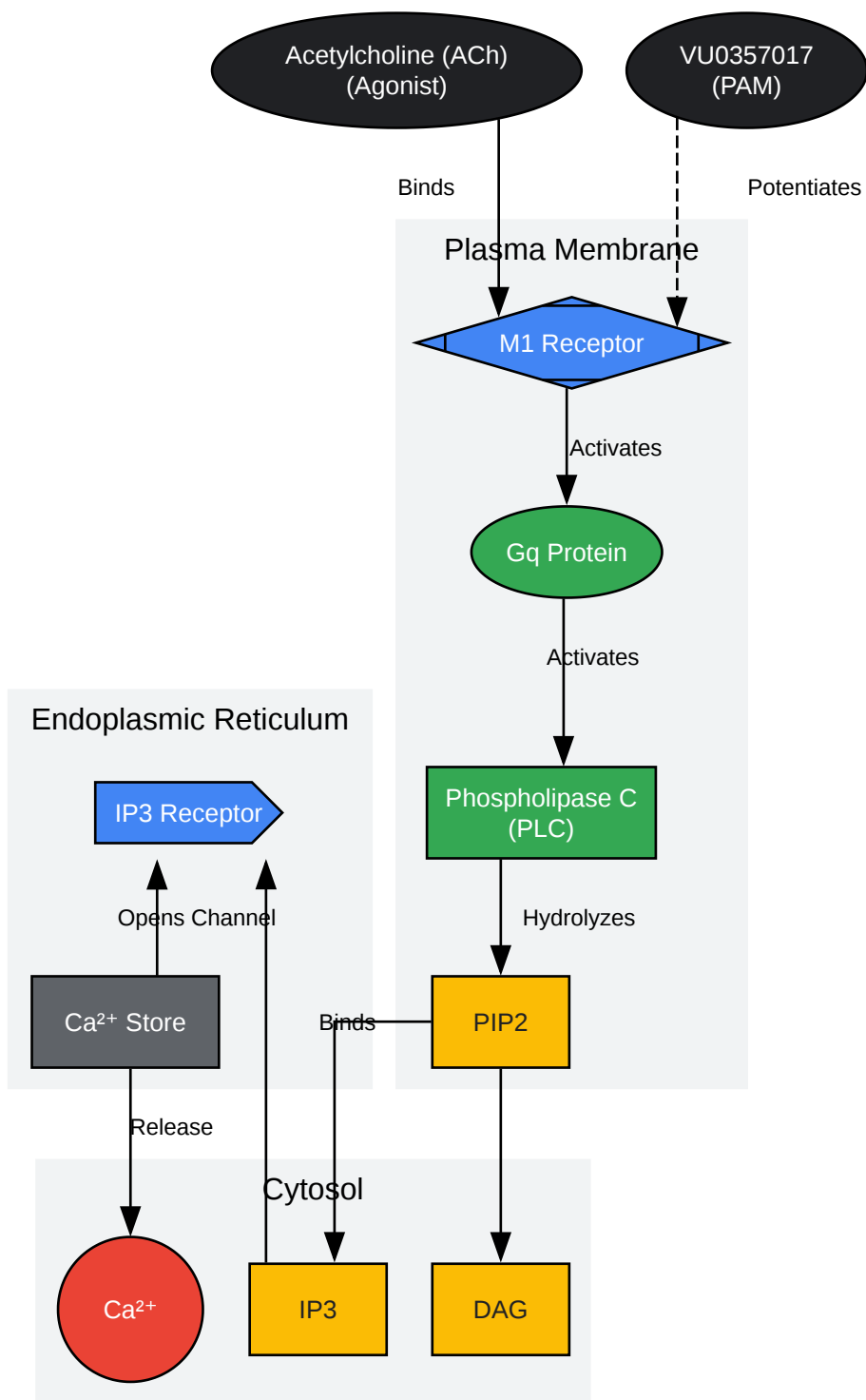
As a PAM, VU0357017 does not activate the M1 receptor directly but enhances the response of the receptor to its endogenous agonist, acetylcholine (ACh).[6] This allosteric modulation offers a more nuanced approach to receptor activation, potentially reducing the side effects associated with direct agonists.

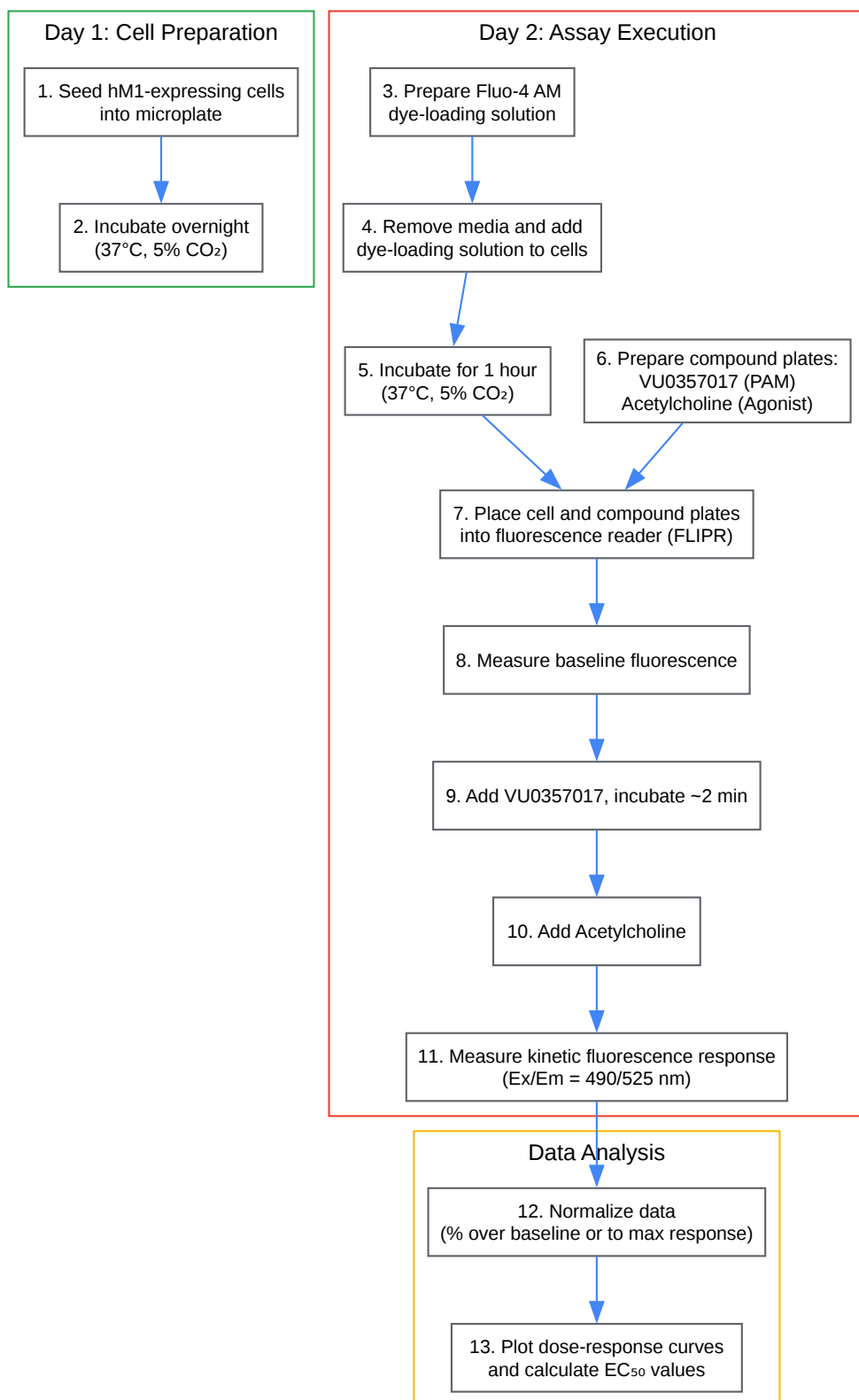
The M1 receptor primarily couples to Gq/G11 G-proteins.[3][7] Upon activation, this G-protein stimulates phospholipase C (PLC), which hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG).[8] IP3 then binds to its receptors on the endoplasmic reticulum, triggering the release of stored intracellular calcium (Ca²⁺).[8][9] This increase in cytosolic Ca²⁺ can be detected using fluorescent calcium indicators, making the calcium mobilization assay a robust method for studying M1 receptor activation and modulation.[9]

This document provides a detailed protocol for utilizing a calcium mobilization assay to characterize the activity of **VU0357017 hydrochloride** on M1 receptors.

M1 Receptor Signaling Pathway

The diagram below illustrates the signaling cascade initiated by the activation of the M1 muscarinic receptor, leading to the mobilization of intracellular calcium.





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